

Health and safety information for N-(3-Aminophenyl)acetamide

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Compound of Interest

Compound Name: *N*-(3-Aminophenyl)acetamide

Cat. No.: B363913

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An In-depth Technical Guide to the Health and Safety of **N-(3-Aminophenyl)acetamide**

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Introduction

N-(3-Aminophenyl)acetamide (CAS No. 102-28-3), also known as 3'-aminoacetanilide or m-aminoacetanilide, is an aromatic amine derivative of acetanilide.[1] It presents as a light brown or gray crystalline solid and serves as a crucial intermediate in various synthetic applications.[2][3] Its utility is most prominent in the manufacturing of azo dyes and disperse dyes.[2][3][4] Given its chemical nature and application in research and development, a thorough understanding of its health and safety profile is paramount for professionals in laboratory and industrial settings.

This guide provides a comprehensive overview of the hazards, safe handling protocols, emergency procedures, and toxicological data associated with **N-(3-Aminophenyl)acetamide**, designed to empower researchers, scientists, and drug development professionals with the knowledge to manage this chemical safely and effectively.

Hazard Identification and GHS Classification

N-(3-Aminophenyl)acetamide is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards

are related to irritation and acute toxicity. The signal word associated with this chemical is "Warning".^{[1][5][6][7]}

The causality behind this classification stems from its chemical structure. The presence of an aromatic amine group can lead to skin and respiratory sensitization, while the overall molecule can cause irritation upon contact with mucous membranes.

Table 1: GHS Classification Summary for N-(3-Aminophenyl)acetamide

| Hazard Class | Hazard Category | Hazard Statement |
|--------------------------------------------------|-----------------|-------------------------------------------------------------|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed ^{[1][2][7]} |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation ^{[1][5][6][7]} |
| Serious Eye Damage/Eye Irritation | Category 2 | H319: Causes serious eye irritation ^{[1][5][6][7]} |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation ^{[3][5][6]} |

Toxicological Profile

The toxicological data for **N-(3-Aminophenyl)acetamide** is limited, but available studies indicate moderate acute toxicity. When heated to decomposition, it is known to emit toxic fumes containing nitrogen oxides (NOx).^{[2][3]} A key piece of quantitative data is its median lethal dose (LD50).

Table 2: Acute Toxicity Data

| Route of Exposure | Test Animal | LD50 Value |
|-------------------|-------------|-----------------------------|
| Intravenous | Mouse | 320 mg/kg ^{[2][3]} |

This intravenous LD50 value suggests a significant level of toxicity if the compound enters the bloodstream directly. While oral, dermal, and inhalation toxicity data are not as readily

available, the "Harmful if swallowed" classification indicates that ingestion is a primary route of concern for acute toxic effects.

Safe Handling and Laboratory Protocol

A self-validating system of protocols is essential to minimize exposure and ensure safety. The following step-by-step methodology is designed for handling **N-(3-Aminophenyl)acetamide** powder in a laboratory setting. The causality behind these steps is the prevention of aerosolization and containment of the powdered solid.

Step-by-Step Handling Protocol

- **Preparation and Hazard Review:** Before handling, review the Safety Data Sheet (SDS).[\[5\]](#)[\[8\]](#) Ensure the location of the nearest safety shower and eye wash station is known.
- **Engineering Controls:** All weighing and transfer operations must be conducted within a certified chemical fume hood or a ventilated enclosure to prevent inhalation of dust.[\[8\]](#)
- **Personal Protective Equipment (PPE):** Don appropriate PPE as detailed in Section 4.0. This includes, at a minimum, a lab coat, nitrile gloves, and chemical safety goggles.[\[5\]](#)
- **Weighing and Transfer:**
 - Use a micro-spatula to carefully transfer the powder from the stock container to a tared weigh boat. Avoid any actions that could generate dust, such as scooping quickly or dropping the powder from a height.
 - Close the primary stock container immediately after dispensing the required amount.[\[2\]](#)
 - To transfer the weighed powder to a reaction vessel, gently tap the weigh boat on the inner rim of the vessel.
 - If dissolving, add the solvent to the powder in the vessel slowly to avoid splashing.
- **Spill Management:** In case of a small spill within the fume hood, gently cover the powder with a damp paper towel to avoid raising dust. Then, wipe it up and place it in a sealed container for hazardous waste disposal. For larger spills, follow the emergency procedures outlined in Section 6.0.[\[9\]](#)

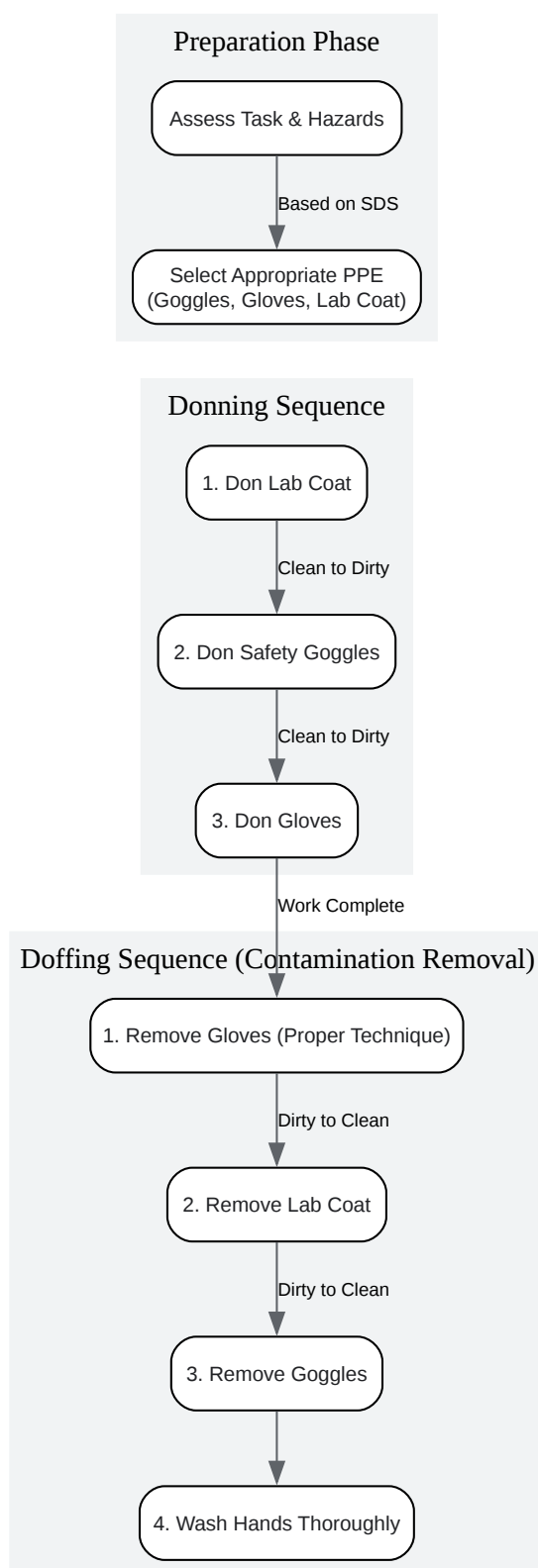
- Post-Handling Decontamination:
 - Wipe down the spatula, weigh boat (if not disposable), and the work surface inside the fume hood with a suitable solvent (e.g., 70% ethanol) to remove any residual powder.
 - Dispose of all contaminated materials (gloves, weigh boats, paper towels) in a designated solid hazardous waste container.
 - Wash hands thoroughly with soap and water after removing gloves.[8]

Personal Protective Equipment (PPE) Protocol

The selection and use of PPE are critical control measures. The following protocol ensures a barrier between the researcher and the chemical.

- Eye Protection: Chemical safety goggles or a face shield (if there is a splash hazard) meeting European standard EN 166 or NIOSH (US) standards must be worn.[5][10]
- Hand Protection: Compatible, chemical-resistant gloves (e.g., Nitrile rubber) must be worn. [5] Gloves should be inspected for integrity before use and removed using the proper technique to avoid skin contact.[8]
- Skin and Body Protection: A lab coat or chemical-resistant apron is required. Wear long pants and closed-toe shoes to ensure no skin is exposed.[5][8]
- Respiratory Protection: Under normal laboratory use with adequate engineering controls (fume hood), respiratory protection is not typically required.[5] For large-scale operations or in case of ventilation failure, a NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate particulate filter (e.g., N95) should be used.[5]

Diagram: PPE Workflow for Handling Hazardous Powders



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Caption: PPE donning and doffing sequence for safe handling.

Storage, Stability, and Incompatibilities

Proper storage is crucial for maintaining the chemical's integrity and preventing hazardous reactions.

- **Storage Conditions:** Store in a cool, dry, well-ventilated place away from direct sunlight.^{[2][4]}
^[5] Keep the container tightly closed to prevent moisture absorption and contamination.^{[2][5]}
- **Chemical Stability:** The compound is stable under normal, recommended storage conditions.^[5]
- **Reactivity Profile:** As an aromatic amine, **N-(3-Aminophenyl)acetamide** is a chemical base. It can react exothermically with acids to form salts.^{[2][3]}
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.^{[3][5]} Amines may also be incompatible with isocyanates, halogenated organics, and peroxides.^[2]

Emergency Procedures and First Aid

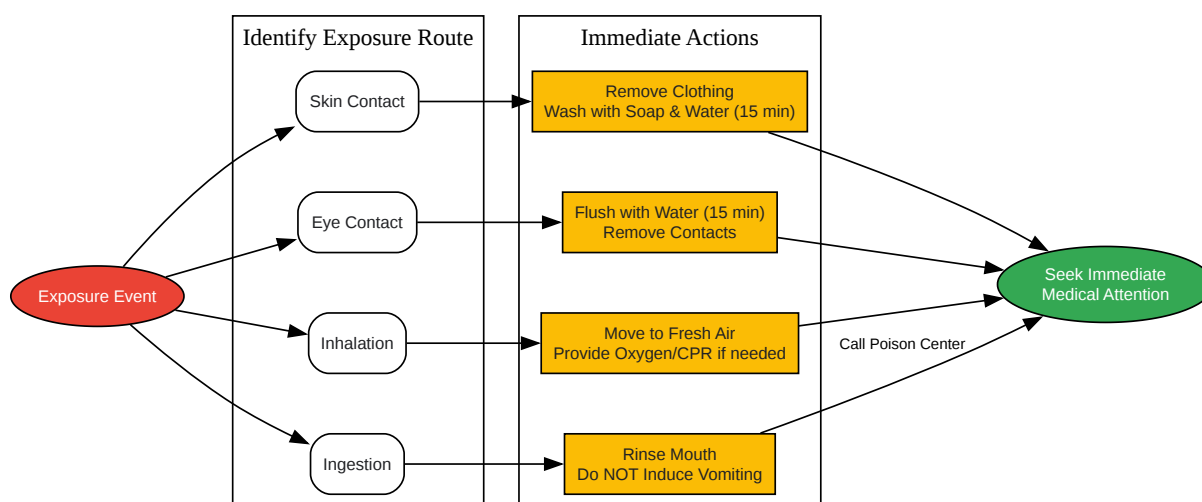
Immediate and appropriate action is critical in the event of an exposure or spill. Medical personnel should be made aware of the chemical involved.^[5]

Exposure Protocols

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.^{[2][5][8]} Remove contact lenses if present and easy to do.^{[5][8]} Seek immediate medical attention.^[5]
- **Skin Contact:** Immediately remove all contaminated clothing and shoes.^[8] Wash the affected skin area with plenty of soap and water for at least 15 minutes.^[5] If skin irritation occurs, seek medical advice.^[8]
- **Inhalation:** Remove the victim from the exposure area to fresh air immediately.^{[5][8]} If the person is not breathing, provide artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.^[8]

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water.
[3][5] Call a poison control center or doctor immediately for treatment advice.

Diagram: First Aid Decision Workflow



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Caption: Decision workflow for first aid response to exposure.

Disposal Considerations

All waste containing **N-(3-Aminophenyl)acetamide** must be treated as hazardous waste.

- Unused Product: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[10]
- Contaminated Materials: Used gloves, paper towels, and other contaminated disposable materials should be placed in a sealed, labeled container and disposed of according to

institutional and local environmental regulations.[10] Do not allow the product to enter drains.
[10]

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